

Application Note: Comprehensive Characterization of 1-Benzyl-4-methoxy-indole-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Benzyl-4-methoxy-indole-3-carbaldehyde

Cat. No.: B13911627

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Introduction

1-Benzyl-4-methoxy-indole-3-carbaldehyde is a synthetic derivative of the indole scaffold, a privileged structure in medicinal chemistry and drug discovery. The unique substitution pattern, featuring a benzyl group at the N1 position, a methoxy group at the C4 position, and a carbaldehyde at the C3 position, makes it a valuable intermediate for the synthesis of a wide range of biologically active compounds. Its structural complexity and potential for further functionalization necessitate a robust and multi-faceted analytical approach for its comprehensive characterization. This application note provides a detailed guide for researchers, scientists, and drug development professionals on the key analytical techniques and protocols for the unambiguous identification and purity assessment of this important molecule.

Physicochemical Properties

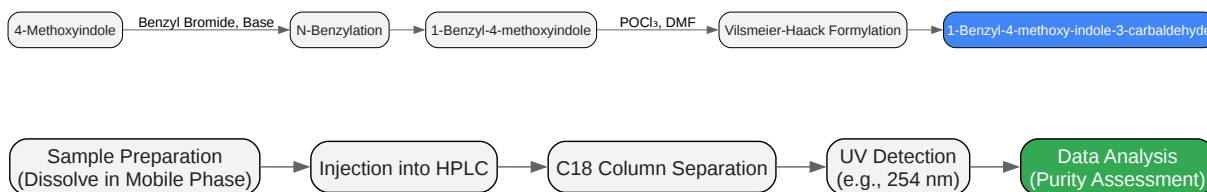
A thorough understanding of the physicochemical properties of **1-Benzyl-4-methoxy-indole-3-carbaldehyde** is fundamental for its handling, formulation, and the development of appropriate

analytical methods.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₅ NO ₂	N/A
Molecular Weight	265.31 g/mol	N/A
Appearance	Expected to be a solid	
Melting Point	Not available	N/A
Solubility	Expected to be soluble in common organic solvents like DMSO, DMF, and chlorinated solvents.	[1]
Storage	Store in a cool, dry, and dark place under an inert atmosphere to prevent degradation.	

Synthesis Overview

The synthesis of **1-Benzyl-4-methoxy-indole-3-carbaldehyde** can be achieved through a multi-step process, beginning with the protection of the indole nitrogen, followed by formylation at the C3 position. A representative synthetic route is outlined below.



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Sources

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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